

Personal protective equipment for handling SLC26A3-IN-2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SLC26A3-IN-2

Cat. No.: B10857102

[Get Quote](#)

Essential Safety and Handling Guide for SLC26A3-IN-2

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **SLC26A3-IN-2**. The following procedures are based on standard laboratory safety protocols for handling research-grade chemical compounds where a specific Safety Data Sheet (SDS) is not available.

Compound Information

Property	Value
Chemical Name	SLC26A3-IN-2
Synonyms	Not specified
CAS Number	950348-60-4[1]
Molecular Formula	C19H13ClN2O2S[1]
Molecular Weight	368.84 g/mol [1]
Physical Appearance	Solid[1]
Storage Conditions	-20°C[1]

Personal Protective Equipment (PPE)

Given that specific hazard data for **SLC26A3-IN-2** is not available, it is crucial to handle this compound as potentially hazardous. The following PPE is mandatory at all times:

- **Eye Protection:** Wear chemical safety goggles or a face shield to protect against accidental splashes or dust generation.
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile) appropriate for handling solid compounds. Inspect gloves for any tears or punctures before use and change them frequently.
- **Body Protection:** A lab coat or other protective clothing must be worn to prevent skin contact.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a properly fitted respirator (e.g., N95 or higher) should be used in a well-ventilated area or a fume hood.

Operational Plan: Handling and Storage

2.1. Engineering Controls:

- All work involving weighing, dissolving, or transferring **SLC26A3-IN-2** should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible in the laboratory.

2.2. Handling Procedures:

- **Preparation:** Before handling, ensure all necessary PPE is worn correctly. Clear the workspace of any unnecessary items.
- **Weighing:** If weighing the solid compound, do so on a tared weigh paper or in a suitable container within a fume hood to control dust.
- **Dissolving:** When preparing solutions, add the solid **SLC26A3-IN-2** to the solvent slowly.
- **Spill Management:**
 - **Minor Spills (Solid):** In case of a small spill of the solid material, carefully sweep it up with absorbent paper, avoiding dust generation. Place the waste in a sealed container for

disposal.

- Minor Spills (Liquid): For small liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Major Spills: In the event of a large spill, evacuate the area and follow your institution's emergency procedures.
- Hygiene: After handling, wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.

2.3. Storage:

- Store **SLC26A3-IN-2** in a tightly sealed container in a freezer at -20°C as recommended.[\[1\]](#)
- The storage area should be dry and well-ventilated.
- Label the container clearly with the compound name, concentration (if in solution), and date.

Disposal Plan

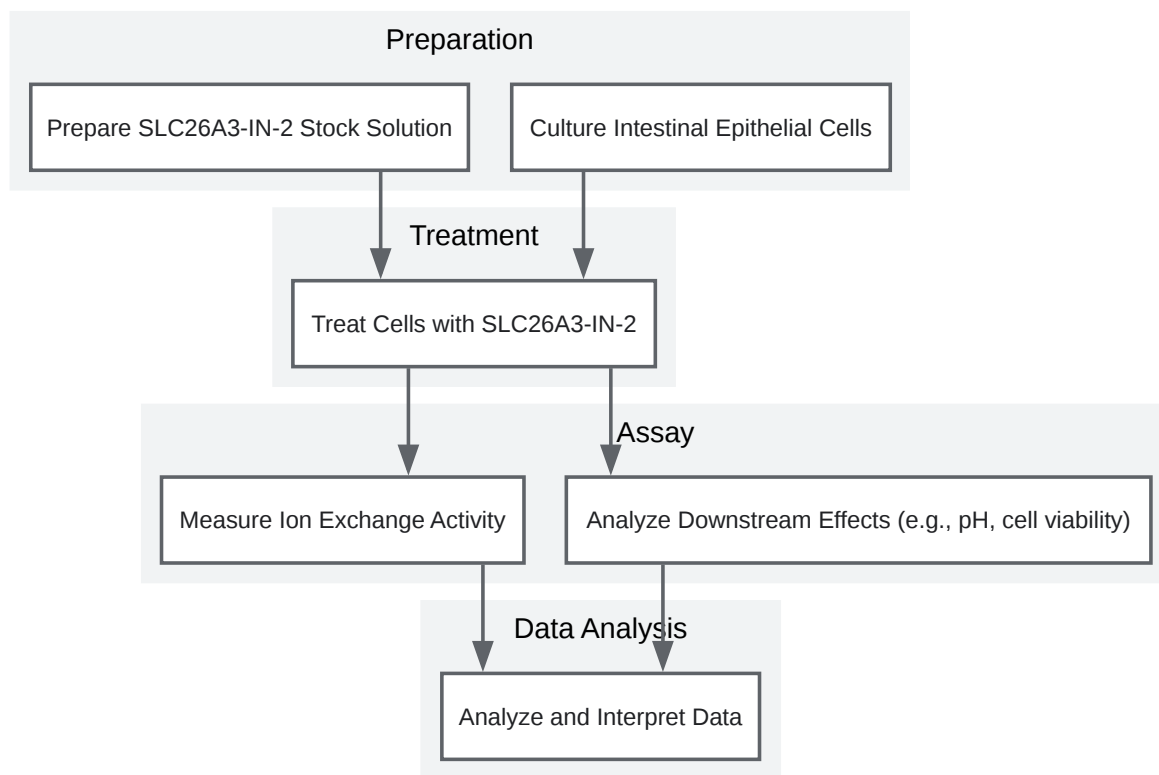
All waste containing **SLC26A3-IN-2**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as chemical waste.

- Solid Waste: Collect solid waste in a clearly labeled, sealed container.
- Liquid Waste: Collect liquid waste in a compatible, labeled, and sealed waste container.
- Disposal Route: Dispose of all waste in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) office for specific guidance on chemical waste disposal. Do not dispose of **SLC26A3-IN-2** down the drain.

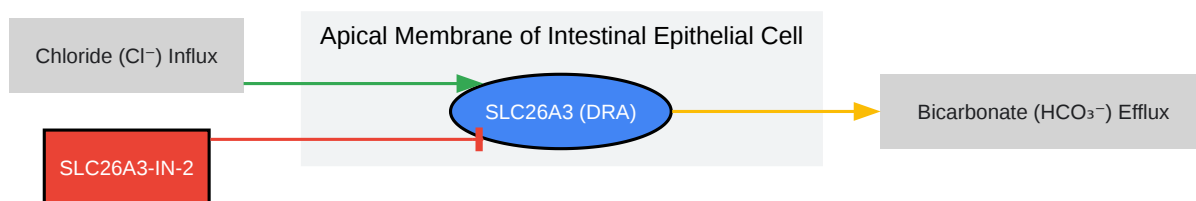
Experimental Workflow and Signaling Context

SLC26A3, also known as Down-regulated in adenoma (DRA), is a chloride-bicarbonate exchanger crucial for ion homeostasis in the gastrointestinal tract.[\[2\]](#) **SLC26A3-IN-2** is an inhibitor of this protein.[\[1\]](#) The following diagrams illustrate a general workflow for studying the effects of this inhibitor and its place within the context of SLC26A3 function.

Experimental Workflow for SLC26A3-IN-2



Role of SLC26A3 and its Inhibition



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. apexbt.com [apexbt.com]
- 2. SLC26A3 (DRA, the Congenital Chloride Diarrhea Gene): A Novel Therapeutic Target for Diarrheal Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling SLC26A3-IN-2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10857102#personal-protective-equipment-for-handling-slc26a3-in-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com